

A Comparative Guide to Monomethyl Phthalate-d4 Analytical Standards

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Compound of Interest

Compound Name: Monomethyl phthalate-d4

Cat. No.: B586070

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For researchers, scientists, and drug development professionals requiring high-purity, reliable internal standards for the quantification of Monomethyl phthalate (MMP), its deuterated analogue, **Monomethyl phthalate-d4** (MMP-d4), is an indispensable tool. This guide provides a comparative overview of commercially available MMP-d4 standards, focusing on key quality attributes presented in their Certificates of Analysis (CoA).

Comparison of Supplier Specifications

The selection of a suitable analytical standard is critical for achieving accurate and reproducible results in mass spectrometry-based assays. Below is a summary of the typical specifications for **Monomethyl phthalate-d4** offered by leading suppliers. Data presented is based on publicly available information and representative Certificates of Analysis.

Specification	Supplier A (e.g., LGC/TRC)	Supplier B (e.g., Chiron)	Supplier C (e.g., Cambridge Isotope Labs)
Product Format	Neat Solid	Neat Solid or Solution (Methanol)	Neat Solid or Solution (Solvent Varies)
CAS Number	1276197-40-0[1]	1276197-40-0[2]	Not explicitly found for d4, unlabeled is 4376-18-5[3]
Molecular Formula	C ₉ D ₄ H ₄ O ₄ [1]	C ₉ D ₄ H ₄ O ₄ [2]	C ₉ D ₄ H ₄ O ₄
Molecular Weight	184.18 g/mol [1]	184.18 g/mol [2]	184.18 g/mol
Chemical Purity	>95% (by HPLC)[1]	≥98% (by GC/MS or HPLC)	Typically ≥98%
Isotopic Purity	≥99 atom % D	≥99 atom % D	Typically ≥98 atom % D
Method of Analysis	HPLC, ¹ H-NMR, Mass Spec	GC/MS, HPLC, ¹ H-NMR	LC-MS, ¹ H-NMR
Certificate of Analysis	Provided with product[4][5]	Available for all products[6]	Available upon request or with product[7]

Note: While specific batch data may vary, this table represents a general comparison based on available documentation. Researchers should always refer to the lot-specific Certificate of Analysis for the most accurate information.

Experimental Protocols: A Typical Workflow for MMP Quantification

Monomethyl phthalate-d4 is primarily utilized as an internal standard in isotope dilution mass spectrometry methods for the accurate quantification of MMP in biological matrices such as urine, plasma, and tissue homogenates.

Sample Preparation and Extraction

- **Spiking:** To a known volume or weight of the biological sample, a precise amount of **Monomethyl phthalate-d4** internal standard solution is added at the beginning of the extraction procedure.
- **Enzymatic Deconjugation:** For urine samples, a β -glucuronidase/sulfatase enzyme is often used to hydrolyze conjugated MMP metabolites to their free form.
- **Protein Precipitation:** For plasma or serum samples, a protein precipitation step is performed, typically with a cold organic solvent like acetonitrile.
- **Liquid-Liquid Extraction or Solid-Phase Extraction (SPE):** The sample is then subjected to an extraction technique to isolate and concentrate the analytes of interest.
- **Derivatization (Optional):** In some GC-MS methods, a derivatization step may be employed to improve the chromatographic properties of the analyte.
- **Reconstitution:** The final extract is evaporated to dryness and reconstituted in a suitable solvent for injection into the analytical instrument.

Analytical Instrumentation

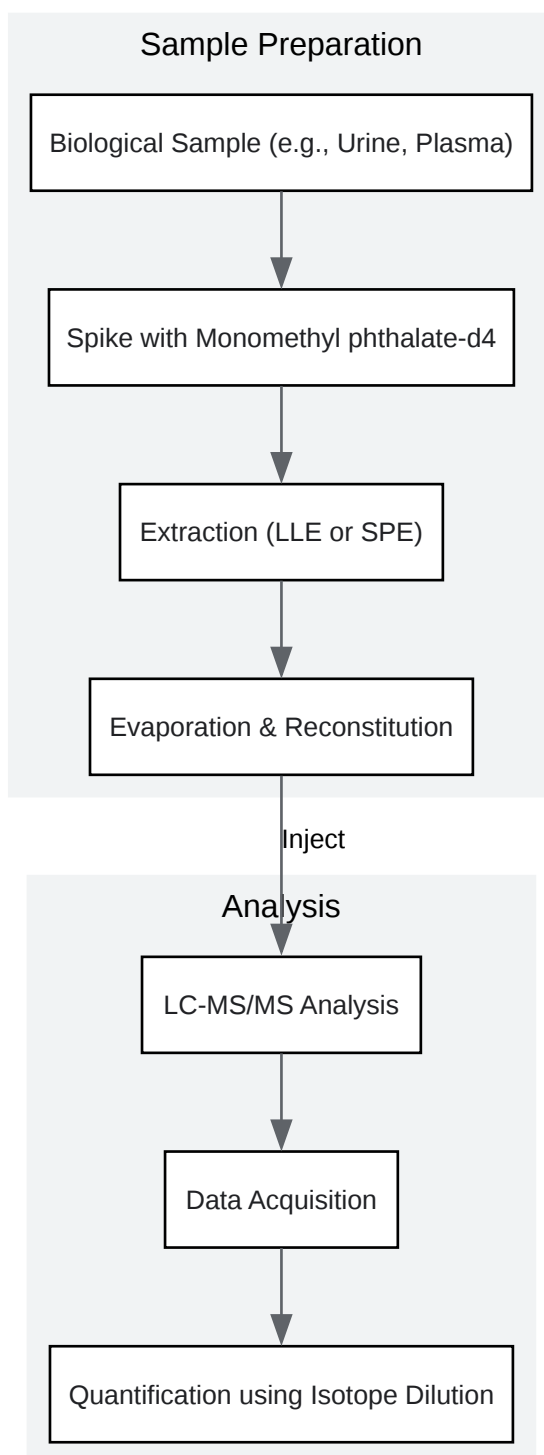
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is the most common and sensitive technique for the analysis of MMP. A reversed-phase C18 column is typically used for chromatographic separation.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** An alternative method that may require derivatization for optimal performance.

The use of a stable isotope-labeled internal standard like MMP-d4 is crucial for correcting for any analyte loss during sample preparation and for compensating for matrix effects that can cause ion suppression or enhancement in the mass spectrometer.

Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the quantification of Monomethyl phthalate using an isotope dilution mass spectrometry approach with **Monomethyl phthalate-**

d4 as the internal standard.

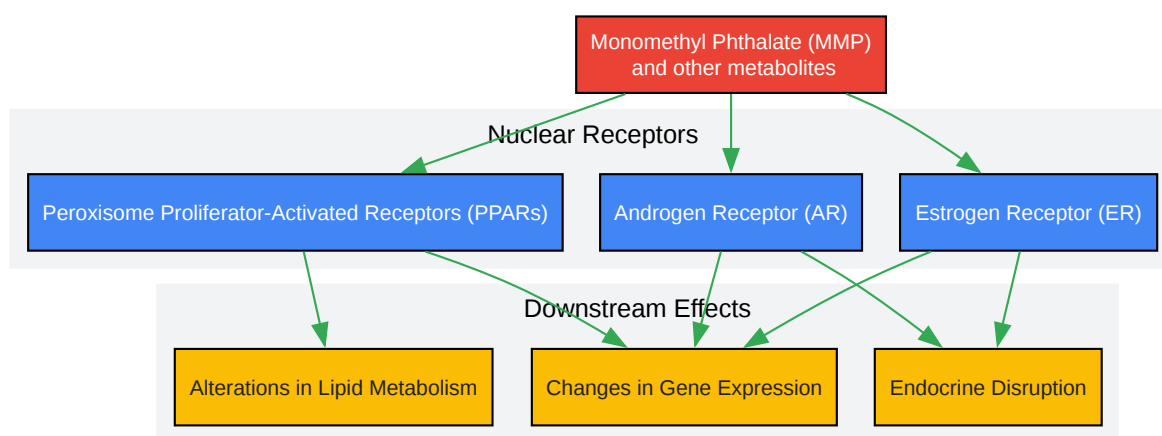


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Caption: A typical analytical workflow for MMP quantification.

Signaling Pathways of Phthalate Metabolites

Phthalate metabolites, including Monomethyl phthalate, are known to interact with various cellular signaling pathways, which is a key area of research in toxicology and drug development. The diagram below provides a simplified overview of some of the key nuclear receptors that can be modulated by phthalate metabolites.



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Caption: Simplified signaling pathways of phthalate metabolites.

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